

4-(Boc-aminomethyl)pyridine as a versatile building block in organic synthesis

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Compound of Interest

Compound Name: 4-(Boc-aminomethyl)pyridine

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4-(Boc-aminomethyl)pyridine: A Versatile Building Block in Organic Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Boc-aminomethyl)pyridine is a key bifunctional molecule widely employed as a versatile building block in organic synthesis and medicinal chemistry. Its structure incorporates a pyridine ring, which can participate in various chemical transformations, and a primary amine protected by the tert-butyloxycarbonyl (Boc) group. This protecting group strategy allows for sequential and controlled reactions, making it an invaluable tool in the construction of complex molecules. The pyridine nitrogen offers a site for N-alkylation or can influence the electronic properties of the aromatic ring, while the Boc-protected amine provides a nucleophilic center that can be revealed under specific acidic conditions for subsequent functionalization.

This technical guide provides a comprehensive overview of the synthesis, properties, and diverse applications of **4-(Boc-aminomethyl)pyridine**, with a focus on its utility in the development of pharmaceuticals and other advanced materials. Detailed experimental protocols for its synthesis and key transformations are presented to facilitate its practical application in the laboratory.

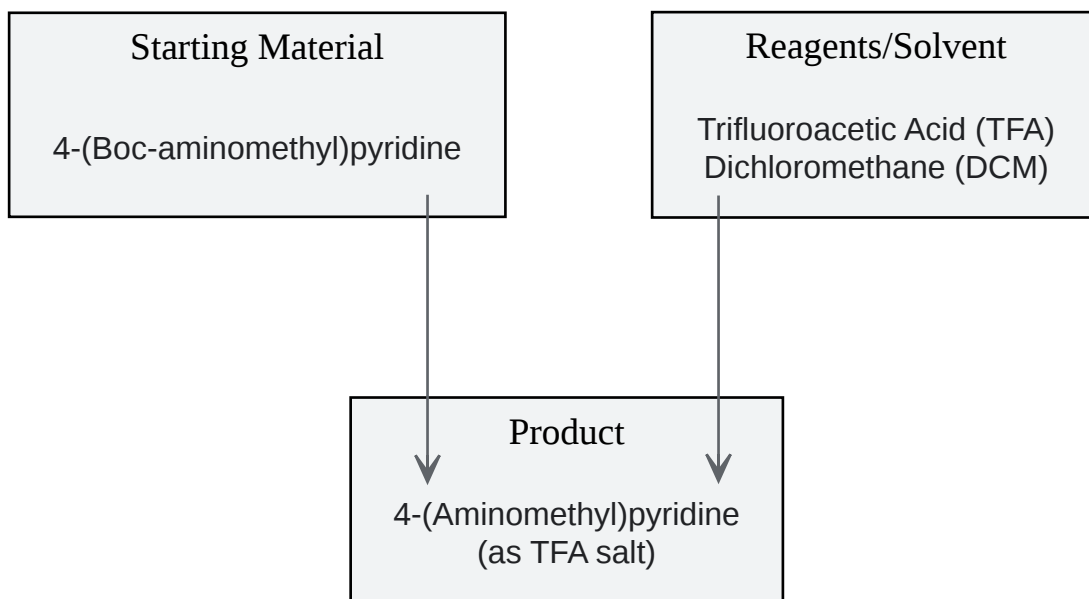
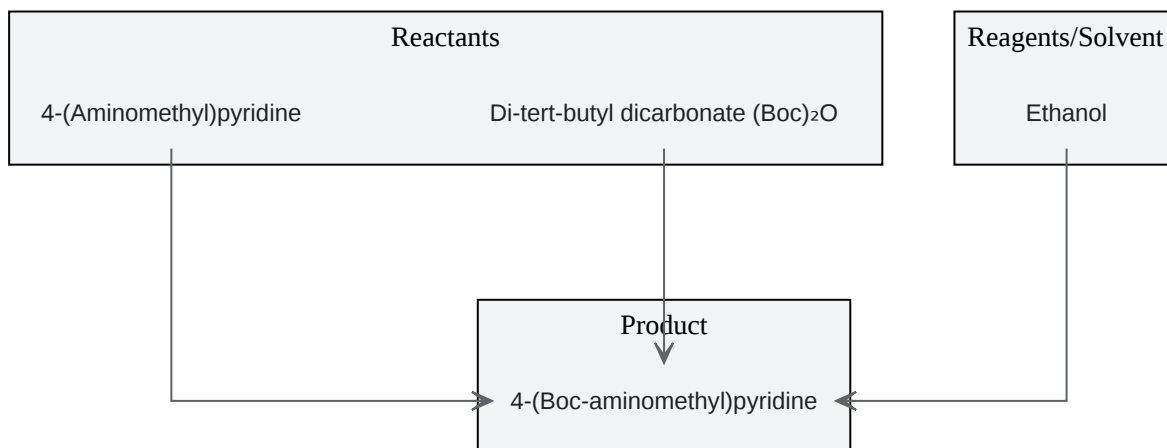
Physicochemical Properties

A summary of the key physicochemical properties of **4-(Boc-aminomethyl)pyridine** is provided in the table below. This data is essential for its handling, reaction setup, and purification.

Property	Value	Reference
CAS Number	111080-65-0	[1]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	[1]
Molecular Weight	208.26 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	80-85 °C	[1]
Predicted pKa	11.44 ± 0.46	[2]
Solubility	Soluble in common organic solvents like ethanol, methanol, and dichloromethane.	[3]

Synthesis of 4-(Boc-aminomethyl)pyridine

The most common and straightforward synthesis of **4-(Boc-aminomethyl)pyridine** involves the protection of the primary amine of 4-(aminomethyl)pyridine using di-tert-butyl dicarbonate (Boc₂O).



Synthetic Workflow for DPP-4 Inhibitors

4-(Boc-aminomethyl)pyridine

Pyridine Ring Functionalization
(e.g., Coupling Reaction)

Boc Deprotection

Amide Coupling
or other functionalization

DPP-4 Inhibitor

PROTAC Structure

Protein of Interest (POI) Ligand

Linker containing
4-(aminomethyl)pyridine moiety

E3 Ligase Ligand

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References

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